

Personal protective equipment for handling 4-Phenyl-1-butene

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Compound of Interest

Compound Name: 4-Phenyl-1-butene

Cat. No.: B1585249

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Essential Safety and Handling Guide for 4-Phenyl-1-butene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Phenyl-1-butene** (CAS No: 768-56-9). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical Safety and Hazard Information

4-Phenyl-1-butene is a flammable liquid and vapor that can cause skin irritation and is toxic to aquatic life.^{[1][2][3][4][5]} It is crucial to handle this chemical with appropriate precautions to prevent exposure and ensure a safe working environment.

Hazard Classifications:

- Flammable liquids - Category 3^[1]
- Skin corrosion/irritation - Category 2^[1]
- Hazardous to the aquatic environment - Acute Hazard, Category 2 and Chronic Hazard, Category 2^[1]

Physical and Chemical Properties:

Property	Value
Appearance	Colorless liquid[4]
Boiling Point	175-177 °C[3]
Flash Point	60 °C (140 °F) - closed cup[3]
Density	0.88 g/mL at 25 °C

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential for personal safety when handling **4-Phenyl-1-butene**.

Protection Type	Recommended Equipment	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended.[1] Always inspect gloves for integrity before use and replace them immediately if they become contaminated.
Eye Protection	Chemical goggles or safety glasses with side shields	Must be worn to protect against potential splashes.[1] [2] Contact lenses should not be worn.[1]
Respiratory Protection	NIOSH-approved respirator	Where exposure through inhalation may occur, a NIOSH-certified organic vapor (black cartridge) respirator is recommended.[1] Use in a well-ventilated area is crucial. [1][2]
Body Protection	Laboratory coat and suitable protective clothing	A standard laboratory coat should be worn and kept fastened. Wear suitable protective clothing to prevent skin contact.[1][6]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is vital to minimize exposure risk.

Engineering Controls:

- All handling of **4-Phenyl-1-butene** should be conducted within a certified chemical fume hood or in a well-ventilated area to control vapors.[1][2]
- Emergency eye wash fountains and safety showers should be immediately accessible.[1]

- Use explosion-proof electrical and ventilation equipment.[1][2]

Work Practices:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the work area of any unnecessary items.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[1][2]
- Tool Usage: Use only non-sparking tools.[1][2][6]
- Avoiding Contact: Avoid all eye and skin contact and do not breathe vapor or mist.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1] Contaminated clothing should be washed before reuse.[1]
- Storage: Keep containers tightly closed in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[1][3] Store away from oxidizing agents.[1]

Emergency Procedures

Situation	Response Protocol
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes.[3] Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[1]
Spill	Evacuate unnecessary personnel.[1] Eliminate all ignition sources.[1][2] Contain the spill with dikes or absorbents.[1] Clean up using an absorbent material and collect it in a suitable container for disposal.[1][6] Use only non-sparking tools for cleanup.[1]
Fire	Use water spray, water fog, foam, carbon dioxide, or dry chemical to extinguish.[1] Wear self-contained breathing apparatus and full protective gear.[6]

Disposal Plan

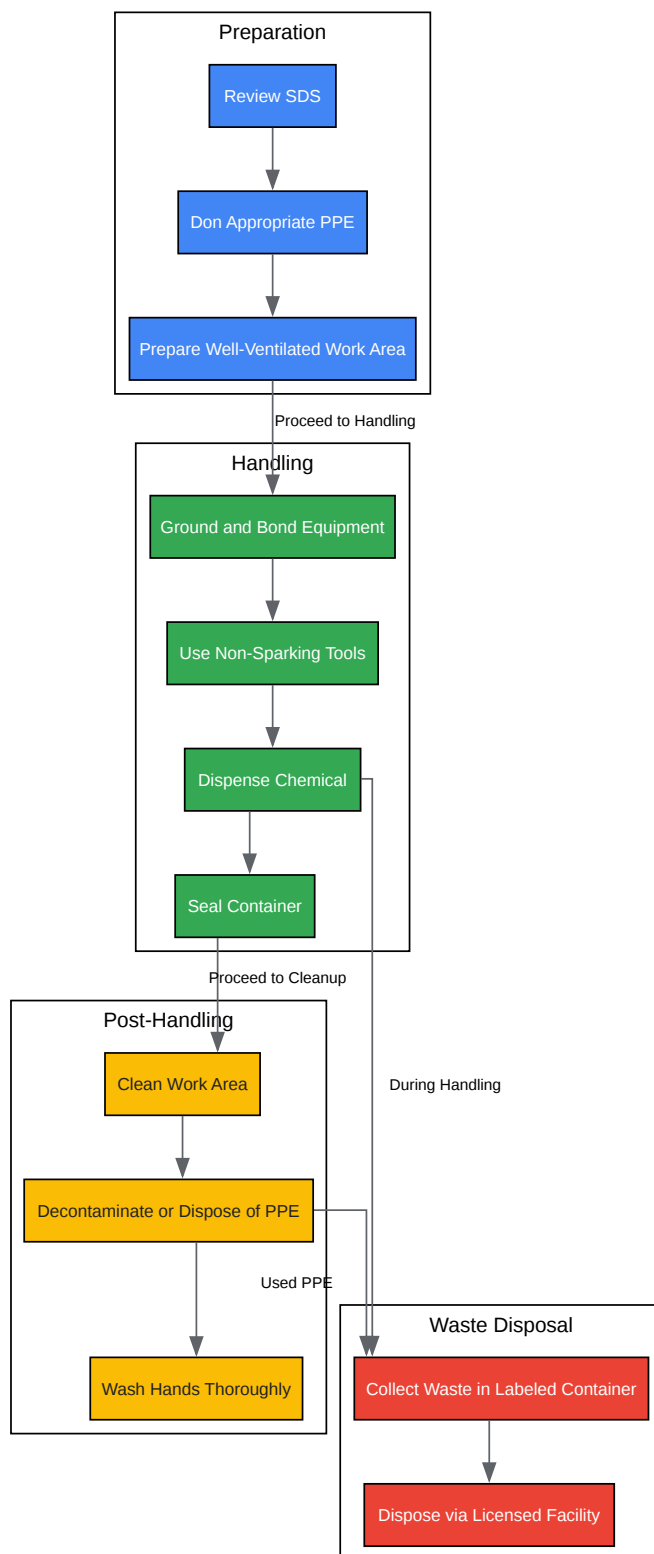
Proper disposal of **4-Phenyl-1-butene** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Chemical: Dispose of by incineration in a licensed hazardous waste disposal facility.
[1] Do not dispose of waste into the sewer system.[1]

- Contaminated Materials: Used gloves, absorbent materials, and other contaminated disposable items should be collected in a sealed, labeled container and disposed of as hazardous waste.
- Empty Containers: Handle empty containers with care as residual vapors are flammable.^[1] They should be disposed of in the same manner as the chemical waste.

Workflow for Safe Handling of 4-Phenyl-1-butene

Safe Handling and Disposal Workflow for 4-Phenyl-1-butene



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Caption: Workflow for the safe handling and disposal of **4-Phenyl-1-butene**.

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